

Direct Red 239 chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Direct red 239

Cat. No.: B15291619

[Get Quote](#)

An In-depth Technical Guide on the Core Chemical Properties of **Direct Red 239**

Abstract

Direct Red 239 is a synthetic, water-soluble diazo dye primarily utilized in the textile, paper, and leather industries for its vibrant red coloration.^{[1][2][3][4][5]} This technical guide provides a comprehensive overview of the core chemical and physical properties of **Direct Red 239**, tailored for researchers, scientists, and professionals in drug development who may encounter azo dyes in their studies. The document details the compound's structure, solubility, stability, and other key characteristics, presenting quantitative data in structured tables. Furthermore, it outlines standard experimental protocols for determining these properties and includes visualizations to illustrate the chemical structure and a representative experimental workflow.

Chemical and Physical Properties

Direct Red 239 is a complex aromatic compound characterized by the presence of two azo (-N=N-) groups, which are responsible for its color.^{[2][6]} It is a tetrasodium salt, a feature that confers high water solubility.^[1] The dye appears as a red-brown powder in its solid state.^{[1][5][7][8][9]}

General and Structural Properties

The fundamental identifiers and structural characteristics of **Direct Red 239** are summarized in the table below.

Property	Value	Reference
CAS Number	60202-35-9	[1] [2] [10]
Molecular Formula	C41H24N6Na4O15S4	[1] [11]
Molecular Weight	~1060.9 g/mol	[1] [11]
IUPAC Name	tetrasodium;4-hydroxy-7-[[5-hydroxy-7-sulfonato-6-[(6-sulfonatophthalen-2-yl)diazanyl]naphthalen-2-yl]carbamoylamino]-3-[(6-sulfonatophthalen-2-yl)diazanyl]naphthalene-2-sulfonate	[1]
Synonyms	C.I. Direct Red 239, Direct Scarlet 6BS, Direct Red 2G	[5] [7] [8]
Chemical Class	Double Azo Dye	[2] [9]
Appearance	Red-brown powder	[1] [7] [8] [9]

Solubility Profile

The solubility of **Direct Red 239** is dictated by its large, multi-ring aromatic structure and the presence of four sodium sulfonate groups.[\[1\]](#) These ionic groups make it highly soluble in water and other polar solvents.

Solvent	Solubility	Observation	Reference
Water	Soluble	Forms a yellow-light red solution	[1] [3] [5] [8]
Strong Sulfuric Acid	Soluble	Forms a blue-red to purple solution	[1] [5] [8]
N,N-Dimethylformamide (DMF)	Soluble	-	[1] [2] [8]
Chloroform	Soluble	-	[1] [2] [8]
Ethanol	Limited Solubility	Produces a shallow dark pink color	[1]
Butanol	Insoluble	-	[2] [3] [8]
Acetone	Insoluble	-	[2] [3] [8]

Stability and Reactivity

Direct Red 239 exhibits notable thermal stability, making it suitable for industrial processes that require elevated temperatures.[\[1\]](#)

Property	Value / Observation	Reference
Chemical Stability	Stable under normal temperatures and pressures.	[10]
Melting Point	> 300°C (Decomposes)	[1][3][5][8]
Thermal Decomposition	Initial dehydration at 140-150°C; major breakdown of the chromophore begins around 237°C.	[1]
pH Stability	Optimal color performance between pH 7.0 and 9.0.	[1]
Incompatibilities	Strong oxidizing agents, strong reducing agents.	[10]
Hazardous Decomposition	May produce irritating and toxic fumes and gases upon decomposition.	[10]
Hazardous Polymerization	Will not occur.	[10]

Fastness Properties

In textile applications, fastness refers to a dye's resistance to fading or running.

Property	Grade	Reference
Light Fastness	5	[9][12]
Washing Fastness	3-4	[9]
Perspiration Fastness	4	[12]

Chemical Structure and Visualization

The intricate structure of **Direct Red 239** is central to its properties. The molecule is symmetrical around a central urea (carbonyldiimino) bridge, connecting two large naphthylazo-naphthalene sulfonate complexes.

Caption: 2D representation of the **Direct Red 239** chemical structure.

Experimental Protocols

Detailed experimental protocols for **Direct Red 239** are not extensively published in public literature. However, standard methodologies for characterizing azo dyes are well-established. The following section describes typical protocols that would be employed.

Determination of Solubility

Objective: To quantitatively or qualitatively determine the solubility of **Direct Red 239** in various solvents.

Methodology (Shake-Flask Method - OECD Guideline 105):

- Preparation: A small, accurately weighed amount of **Direct Red 239** powder (e.g., 10 mg) is added to a known volume of the solvent (e.g., 10 mL) in a sealed flask.
- Equilibration: The flask is agitated (e.g., shaken or stirred) at a constant temperature (typically 25°C) for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation: The mixture is allowed to stand, and if a solid phase remains, it is separated from the solution by centrifugation or filtration (using a filter that does not adsorb the dye).
- Quantification: The concentration of **Direct Red 239** in the clear supernatant/filtrate is determined using a suitable analytical technique, most commonly UV-Visible spectrophotometry. A calibration curve is first prepared using standards of known concentrations to relate absorbance to concentration (Beer-Lambert Law).
- Calculation: The solubility is expressed in units such as g/L or mol/L. For qualitative assessment, solubility is noted as soluble, partially soluble, or insoluble based on visual inspection.

Thermal Stability Analysis

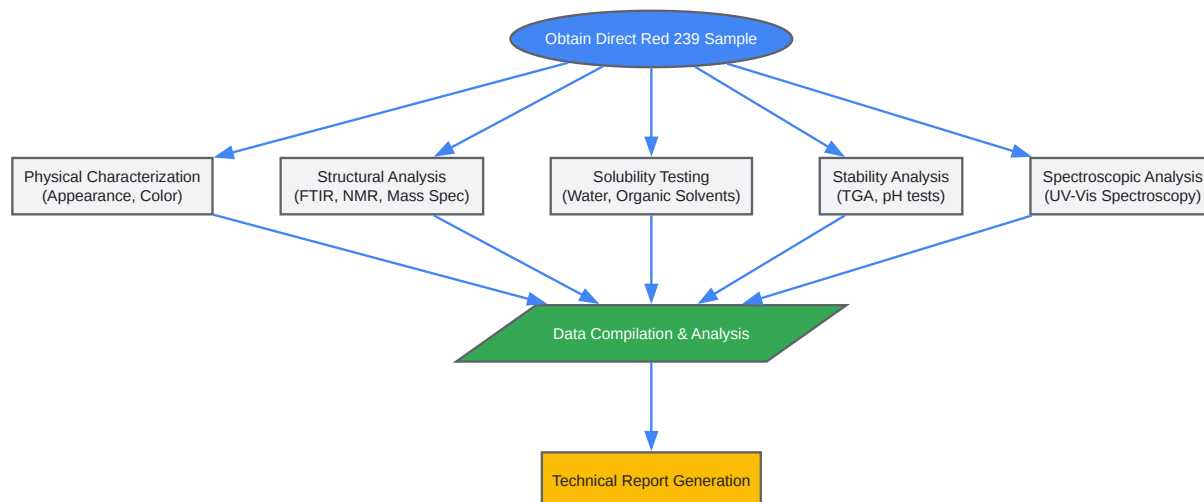
Objective: To determine the thermal decomposition profile of **Direct Red 239**.

Methodology (Thermogravimetric Analysis - TGA):

- **Sample Preparation:** A small, precise amount of the dye powder (typically 5-10 mg) is placed into a TGA sample pan (e.g., alumina or platinum).
- **Instrumentation:** The pan is placed in the TGA furnace. The instrument is programmed to heat the sample at a constant rate (e.g., 10°C/min) over a specified temperature range (e.g., 30°C to 600°C).
- **Atmosphere:** The analysis is run under a controlled atmosphere, typically an inert gas like nitrogen, to prevent oxidative decomposition.
- **Data Acquisition:** The TGA instrument continuously measures and records the sample's mass as a function of temperature.
- **Data Analysis:** The resulting TGA curve plots percentage weight loss versus temperature. The onset temperature of decomposition and the temperatures of maximum weight loss are identified to characterize the thermal stability.

Experimental Workflow Visualization

The following diagram illustrates a typical workflow for the characterization of a chemical dye like **Direct Red 239**.



[Click to download full resolution via product page](#)

Caption: General workflow for the chemical characterization of a dye.

Conclusion

Direct Red 239 is a well-defined diazo dye with properties that are highly relevant to its industrial applications. Its high water solubility, conferred by multiple sulfonate groups, and significant thermal stability are key characteristics. The data and protocols presented in this guide offer a foundational understanding for researchers and scientists. For professionals in drug development, understanding the properties of such azo compounds is crucial, particularly when considering their potential for biotransformation, interaction with biological systems, or use as staining agents in experimental setups.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy Direct red 239 | 60202-35-9 [smolecule.com]
- 2. worlddyevariety.com [worlddyevariety.com]
- 3. Cas 60202-35-9, Direct Red 239 | lookchem [lookchem.com]
- 4. Direct Scarlet Dyes 6BS(Direct Red 239) at Best Price in Ankleshwar - Manufacturer, Supplier, Exporter [mayurdyes.com]
- 5. Direct Red 239|CAS No: 60202-35-9 - Direct dye [chinainterdyes.com]
- 6. researchgate.net [researchgate.net]
- 7. sdinternational.com [sdinternational.com]
- 8. Direct red 239 TDS|Direct red 239 from Chinese supplier and producer - DIRECT RED DYES - Enoch dye [enochdye.com]
- 9. colorantsgroup.com [colorantsgroup.com]
- 10. cncolorchem.com [cncolorchem.com]
- 11. C.I. Direct Red 239 | C₄₁H₂₄N₆Na₄O₁₅S₄ | CID 135853609 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. krishnadyes.net [krishnadyes.net]
- To cite this document: BenchChem. [Direct Red 239 chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15291619#direct-red-239-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com